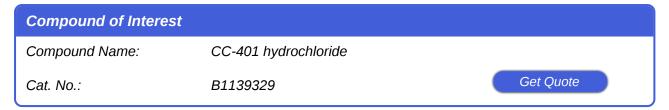


Application Notes and Protocols: Preparation of CC-401 Hydrochloride Stock Solutions

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For Researchers, Scientists, and Drug Development Professionals

This document provides detailed protocols for the preparation, storage, and handling of stock solutions for **CC-401 hydrochloride**, a potent and selective c-Jun N-terminal kinase (JNK) inhibitor.

Introduction

CC-401 hydrochloride is a second-generation, ATP-competitive inhibitor of all three JNK isoforms (JNK1, JNK2, and JNK3) with high selectivity.[1][2][3] It competitively binds to the ATP-binding site of active, phosphorylated JNK, thereby inhibiting the phosphorylation of its downstream target, the transcription factor c-Jun.[1][4][5] With a Ki of 25 to 50 nM, it demonstrates at least 40-fold selectivity for JNK over other related kinases such as p38, ERK, and IKK2.[1][2][6] Due to its critical role in the MAPK signaling pathway, which is implicated in cellular responses to stress, inflammation, apoptosis, and proliferation, CC-401 is a valuable tool for research in oncology, immunology, and neurobiology.[5][7]

Proper preparation and storage of **CC-401 hydrochloride** stock solutions are crucial for ensuring experimental reproducibility and accuracy. This guide outlines the key physical and chemical properties, solubility data, and step-by-step protocols for preparing solutions for both in vitro and in vivo applications.

Chemical and Physical Properties



A summary of the key properties of **CC-401 hydrochloride** is presented below.

Property	Value
Molecular Formula	C22H25CIN6O[1][4][8]
Molecular Weight	424.93 g/mol [1][4][6][8]
CAS Number	1438391-30-0[1][4]
Appearance	White to off-white solid powder[1]

Solubility Data

CC-401 hydrochloride exhibits varying solubility depending on the solvent. It is highly soluble in DMSO, making it the preferred solvent for high-concentration stock solutions. For aqueous-based assays, it can be dissolved in water or PBS, though this may require sonication and warming.[1][5] It is critical to use fresh, anhydrous DMSO, as moisture can significantly reduce the solubility of the compound.[1][6]

Solvent	Maximum Concentration	Notes
DMSO	85 - 100 mg/mL (200.03 - 235.33 mM)[1][6]	Requires sonication.[1][4] Use fresh, anhydrous DMSO.[6]
Water	12.5 - 85 mg/mL (29.42 - 200.03 mM)[1][6]	Requires sonication.[1] Solubility can vary.
PBS	~14.3 mg/mL (33.63 mM)[5]	Requires sonication and warming to 60°C.[4][5]
Ethanol	~2 mg/mL (4.7 mM)[6][9]	

Recommended Storage and Stability

Correct storage is essential to maintain the integrity and activity of **CC-401 hydrochloride**.



Form	Temperature	Duration	Special Instructions
Solid Powder	-20°C[6][10]	Up to 3 years[6]	Store in a tightly sealed container, protected from moisture.[1][4]
Stock Solution	-80°C	Up to 6 months[1][2]	Aliquot to avoid repeated freeze-thaw cycles.[5][6]
Stock Solution	-20°C	Up to 1 month[1][2]	Aliquot to avoid repeated freeze-thaw cycles.[5][6]

Experimental Protocols

Safety Precaution: Always wear appropriate personal protective equipment (PPE), including a lab coat, safety glasses, and gloves, when handling chemical compounds.

Protocol 1: High-Concentration Stock Solution in DMSO (for in vitro use)

This protocol is ideal for preparing a concentrated stock for subsequent dilution in cell culture media or assay buffers.

Materials:

- CC-401 hydrochloride powder
- Anhydrous, high-purity DMSO
- Sterile microcentrifuge tubes or cryovials
- Vortex mixer and/or sonicator

Procedure:



- Calculate Required Mass: Determine the mass of CC-401 hydrochloride needed to achieve the desired concentration and volume. For example, to make 1 mL of a 100 mM stock solution:
 - Mass (mg) = 100 mmol/L * 0.001 L * 424.93 g/mol * 1000 mg/g = 42.5 mg
- Weigh Compound: Carefully weigh the calculated amount of CC-401 hydrochloride powder and place it into a sterile vial.
- Add Solvent: Add the calculated volume of fresh, anhydrous DMSO to the vial.
- Dissolve: Tightly cap the vial and vortex thoroughly. If the compound does not fully dissolve, use a bath sonicator for 5-10 minutes to aid dissolution.[1]
- Aliquot and Store: Once a clear solution is obtained, dispense small volumes (e.g., 10-50 μL)
 into sterile, single-use cryovials to minimize freeze-thaw cycles.[6]
- Storage: Store the aliquots at -80°C for long-term storage (up to 6 months) or -20°C for short-term storage (up to 1 month).[1][2]

Protocol 2: Aqueous Working Solution (for specific in vitro use)

This protocol is for applications requiring a final solution with minimal DMSO.

Materials:

- High-concentration DMSO stock of **CC-401 hydrochloride** (from Protocol 1)
- Sterile cell culture medium or PBS
- Sterile 0.22 μm syringe filter

Procedure:

• Dilution: Prepare the final working solution by diluting the DMSO stock into the desired aqueous buffer (e.g., cell culture media). For example, to make a 10 μ M working solution, you can perform a 1:10,000 dilution of a 100 mM stock.

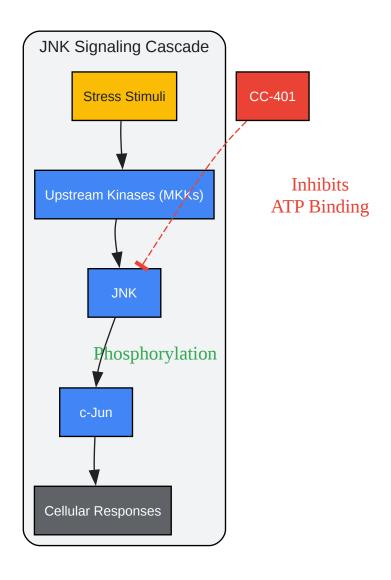


- Mixing: Add the small volume of the DMSO stock to the larger volume of aqueous buffer and mix immediately and thoroughly to prevent precipitation. The final DMSO concentration should typically be kept below 0.5% to avoid solvent toxicity in cell-based assays.
- Sterilization (Optional): If required for cell culture, filter the final working solution through a
 0.22 µm filter before use.[1]
- Usage: Use the freshly prepared working solution immediately for best results.

Visualized Information Mechanism of Action: JNK Signaling Pathway

CC-401 acts by inhibiting JNK, a key kinase in a signaling cascade that responds to environmental stresses. By blocking the ATP-binding site on JNK, CC-401 prevents the phosphorylation of c-Jun, which in turn modulates gene transcription related to various cellular responses.[2][5]





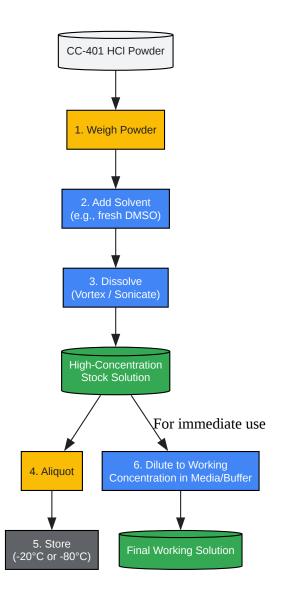
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Caption: Inhibition of the JNK signaling pathway by CC-401.

Experimental Workflow: Stock Solution Preparation

The following diagram illustrates the standard workflow for preparing a high-concentration stock solution from **CC-401 hydrochloride** powder.





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Caption: Workflow for preparing **CC-401 hydrochloride** stock solutions.

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